

IRF5-IN-1 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *IRF5-IN-1*

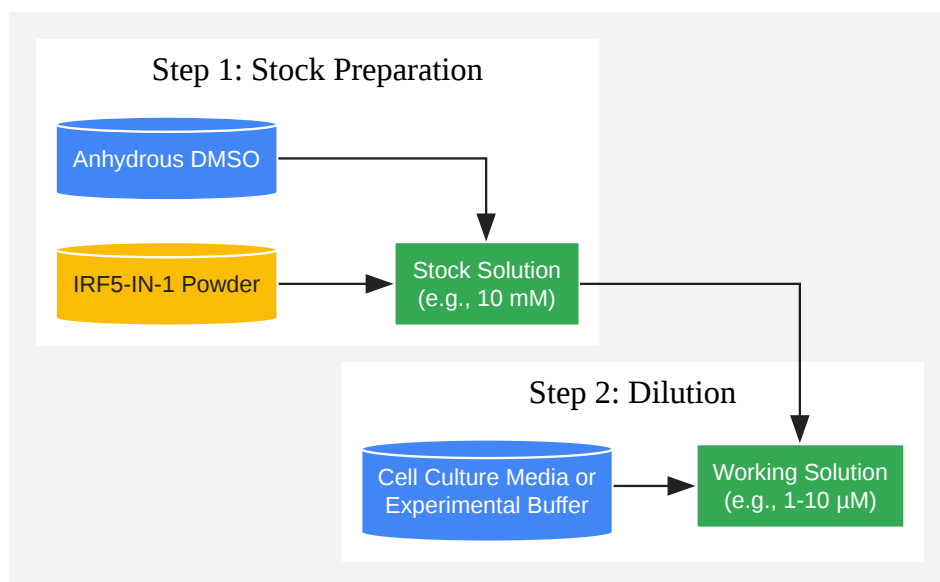
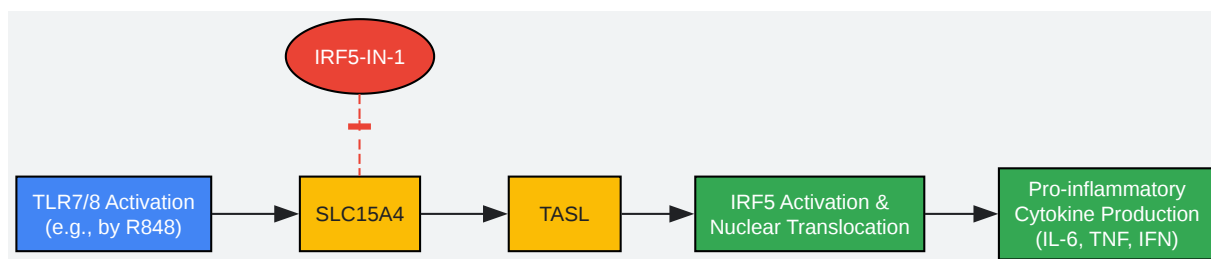
Cat. No.: *B11206357*

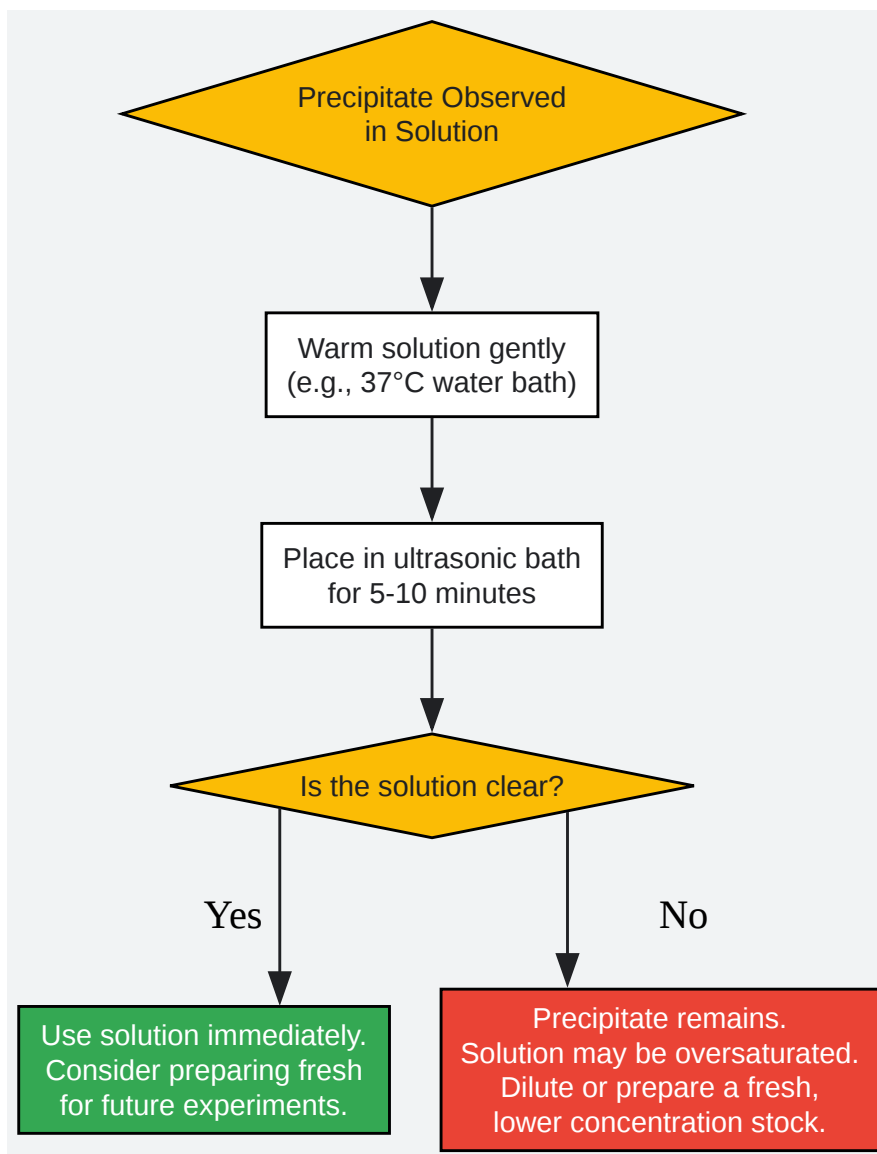
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Frequently Asked Questions (FAQs)

Q1: What is IRF5-IN-1 and what is its mechanism of action?

IRF5-IN-1 (also known as Compound C5) is a conformationally locked inhibitor of SLC15A4.^[1] It functions by blocking the downstream activation of Interferon Regulatory Factor 5 (IRF5) and thereby inhibiting the TLR7/8 signaling pathway, which results in anti-inflammatory responses.^{[1][2][3][4]} Specifically, it has been shown to reduce the levels of TASL, a protein involved in the IRF5 activation cascade.^{[1][2]}





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- To cite this document: BenchChem. [IRF5-IN-1 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11206357#irf5-in-1-stability-and-storage-conditions]

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